

Licochalcone C vs other licochalcones anticancer activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Licochalcone C

CAS No.: 144506-14-9

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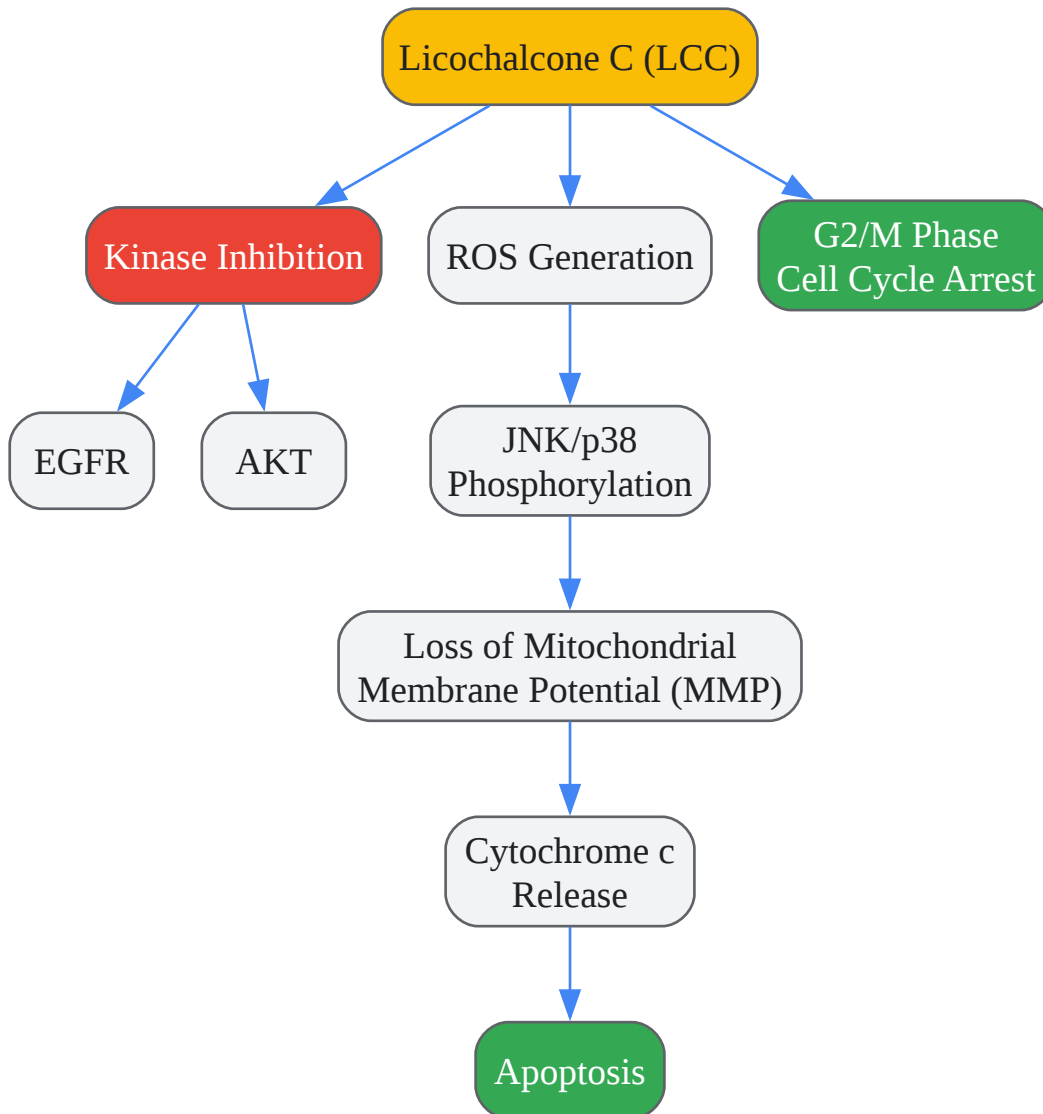
Licochalcone Comparison at a Glance

Licochalcone	Key Anticancer Activities & Highlighted Findings	Most Studied Cancer Types
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| **Licochalcone C (LCC)** | - **Induces apoptosis** via ROS generation and mitochondrial dysfunction [1].

- **Inhibits EGFR & AKT kinases** directly, confirmed by in vitro kinase assays [1].
- Overcomes **oxaliplatin resistance** in colorectal cancer cells [1]. | Colorectal cancer, Esophageal squamous cell carcinoma, Oral squamous cell carcinoma [1] | | **Licochalcone A (LA)** | - Induces **apoptosis and autophagy** [2] [3].
- Causes **cell cycle arrest** at G2/M phase [2].
- **Inhibits cancer cell migration and invasion** [2].
- Overcomes **gefitinib resistance** in NSCLC by targeting c-Met [4]. | Lung cancer, Liver cancer, Gastric cancer [2] | | **Licochalcone B (LB)** | - Induces **mitochondrial dysfunction** and endoplasmic reticulum stress [2].
- Causes **cell cycle arrest** at G2/M phase [2]. | Lung cancer, Liver cancer [2] | | **Licochalcone D (LD)** | Limited data available; included in reviews of licochalcones with anticancer effects, but specific studies are fewer [2]. | Information missing | | **Licochalcone E (LE)** | Limited data available; included in reviews of licochalcones with anticancer effects, but specific studies are fewer [2]. | Information missing |

A core finding for **Licochalcone C** is its ability to directly target and inhibit key cancer-driving proteins. The diagram below illustrates the primary mechanism by which LCC exerts its anticancer effects in colorectal cancer cells, based on the study of HCT116 cells [1].



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Detailed Experimental Evidence for Licochalcone C

The anticancer effects of **Licochalcone C** are supported by the following key experimental data and protocols:

- **Key Findings:**

- **Potency:** LCC significantly inhibited the growth of human colorectal carcinoma HCT116 cells, showing effects against both oxaliplatin-sensitive and oxaliplatin-resistant cell lines [1].
 - **Direct Target Identification:** An **in vitro kinase assay** demonstrated that LCC directly inhibits the kinase activities of EGFR and AKT, which was further supported by molecular docking simulations showing LCC could bind to their ATP-binding pockets [1].
 - **Apoptosis Induction:** Treatment with 20 μM LCC for 48 hours significantly increased the percentage of apoptotic cells (Annexin V positive) in HCT116 cells [1].
- **Experimental Workflow:** The typical workflow to establish LCC's anticancer activity and mechanisms involved the following steps [1]:
 - **Cell Viability Assay (MTT Assay):** HCT116 and oxaliplatin-resistant HCT116 (HCT116-OxR) cells were treated with varying concentrations of LCC (0, 5, 10, 20 μM) for 24 or 48 hours to assess growth inhibition.
 - **Annexin V/7-AAD Staining:** Cells treated with LCC were stained and analyzed by flow cytometry to quantify apoptosis.
 - **Cell Cycle Analysis:** Cells were fixed and stained with a Muse cell cycle reagent, then analyzed by flow cytometry to determine phase distribution.
 - **Measurement of ROS:** Intracellular ROS levels were detected using a fluorescent probe after LCC treatment.
 - **Western Blot Analysis:** Treated cells were lysed, and proteins were separated by SDS-PAGE, transferred to a membrane, and probed with specific antibodies (e.g., against p-EGFR, p-AKT, cyto c, caspases) to detect changes in protein expression and phosphorylation.
 - **In vitro Kinase Assay:** A non-cellular assay was used to test the direct effect of LCC on the enzymatic activity of purified EGFR and AKT proteins.

Implications for Research and Development

The experimental data suggests several key considerations for your research:

- **Licochalcone C presents a promising strategy for overcoming chemotherapy resistance**, particularly in colorectal cancer, due to its efficacy against oxaliplatin-resistant cells and its multi-targeted mechanism [1].
- **Licochalcone A currently has the most extensive evidence base**, with documented effects across a wider range of cancer types and resistance mechanisms (e.g., gefitinib resistance in lung cancer) [2] [4].
- **The licochalcone scaffold is highly versatile.** Research indicates that modifying its structure can enhance potency and selectivity, making it a valuable template for developing novel anticancer agents [2] [5].

- **A significant gap exists between in vitro results and clinical application.** The authors of these reviews explicitly state that most findings, including those for LCC, are from cell culture experiments, and more *in vivo* and clinical studies are needed to confirm these antineoplastic effects [2].

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To cite this document: Smolecule. [Licochalcone C vs other licochalcones anticancer activity].

Smolecule, [2026]. [Online PDF]. Available at:

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